

# 3-Fluorostyrene molecular weight and formula

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## Compound of Interest

Compound Name: 3-Fluorostyrene

Cat. No.: B1329300

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## Technical Data Sheet: 3-Fluorostyrene

This document provides core technical information regarding the chemical compound **3-Fluorostyrene**, intended for researchers, scientists, and professionals in drug development.

## Core Properties

**3-Fluorostyrene**, also known as m-Fluorostyrene, is an organic compound with the following fundamental properties.<sup>[1]</sup> The molecular formula and molecular weight are key identifiers for this chemical substance.<sup>[1][2][3][4][5]</sup>

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>7</sub> F
Molecular Weight	122.14 g/mol <sup>[1][2][3]</sup>
IUPAC Name	1-ethenyl-3-fluorobenzene
CAS Number	350-51-6

## Experimental Protocols & Methodologies

Detailed experimental protocols for the synthesis, purification, and analysis of **3-Fluorostyrene** are specific to individual research and development projects and are not detailed in general chemical summaries. For specific experimental procedures, researchers should consult peer-reviewed scientific literature and established chemical synthesis databases.

## Visualizations

As **3-Fluorostyrene** is a small organic molecule, it does not possess inherent signaling pathways, complex experimental workflows, or logical relationships that would be represented by a Graphviz diagram. Such visualizations are typically employed for biological processes, complex systems, or intricate experimental designs, none of which apply to the fundamental chemical properties of this compound.

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## References

- 1. 3-Fluorostyrene | C8H7F | CID 67691 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. Page loading... [guidechem.com]
- 5. 3-fluorostyrene [stenutz.eu]
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